

safety and handling precautions for zinc acetylacetonate

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Compound of Interest		
Compound Name:	Zinc acetylacetonate	
Cat. No.:	B078574	Get Quote

An In-depth Technical Guide to the Safe Handling of Zinc Acetylacetonate

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety protocols for **zinc acetylacetonate**, a common organometallic complex.

Chemical Identification

Identifier	Value
Chemical Name	Zinc acetylacetonate
Synonyms	Bis(2,4-pentanedionato)zinc, Zinc(II) acetylacetonate, Zinc bis(acetylacetonate)[1][2]
CAS Number	14024-63-6[1]
Molecular Formula	C10H14O4Zn[1]
Molecular Weight	263.61 g/mol [1]

Hazard Identification and Classification

Zinc acetylacetonate is classified as a hazardous substance and requires careful handling to minimize risk.[3] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazard information.



GHS Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation[4]
Eye Irritation	2A	H319: Causes serious eye irritation[1][4]
Skin Sensitization	1	H317: May cause an allergic skin reaction[1]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4]
Hazardous to the Aquatic Environment, Long-term Hazard	1	H410: Very toxic to aquatic life with long lasting effects

GHS Pictograms and Precautionary Statements



GHS Hazard Pictograms

Environment

Exclamation Mark

Precautionary Statements (Examples)

P273: Avoid release to the environment.

P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

P302+P352: IF ON SKIN: Wash with plenty of water.

P280: Wear protective gloves/protective clothing/eye protection/face protection.

P261: Avoid breathing dust/fume/gas/mist/vapours/spray.

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Caption: GHS Pictograms and associated precautionary statements for **Zinc Acetylacetonate**.

Physical and Chemical Properties



Property	Value
Appearance	Off-white to yellow crystalline powder[5][6]
Odor	No information available[6]
Melting Point	124 - 126 °C[6]
Boiling Point	129 - 131 °C @ 10 mmHg[6]
Solubility	Soluble in organic solvents[7]
Autoignition Temperature	580 °C[5]

Toxicological Information

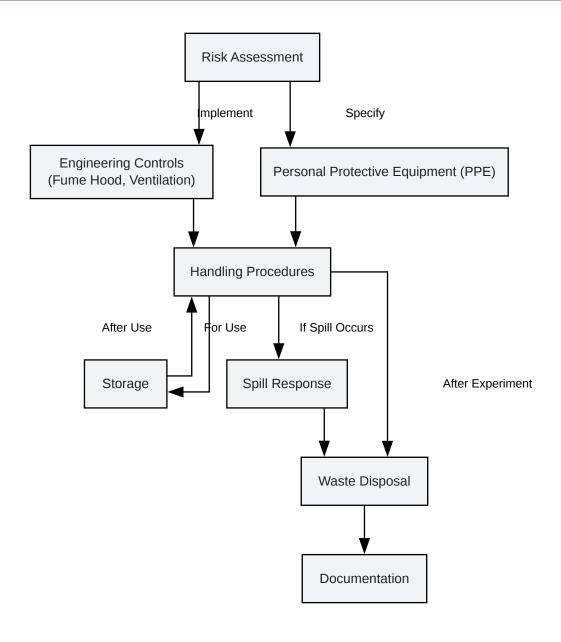
The primary routes of exposure are inhalation, ingestion, and skin or eye contact.[5] Inhalation of dust may cause respiratory tract irritation.[5] Ingestion is harmful, and the substance can cause skin and serious eye irritation.[5][6] It may also cause an allergic skin reaction.[1]

Toxicity Data	Value	Species
LD50 (Intraperitoneal)	50 mg/kg	Rat[2][3][4]

Safe Handling and Storage

A logical workflow should be followed to ensure the safe handling of **zinc acetylacetonate** from procurement to disposal.





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Caption: Workflow for the safe handling of **zinc acetylacetonate**.

Engineering Controls

Work with **zinc acetylacetonate** should be conducted in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.[5][8] Facilities should be equipped with an eyewash station and a safety shower.[5]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling zinc acetylacetonate:



Protection Type	Recommendation
Eye/Face Protection	Chemical splash goggles or a face shield.[5][9]
Skin Protection	Impervious gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[5][8]
Respiratory Protection	A NIOSH-approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[5][8]

Storage

Store in a cool, dry, well-ventilated area in a tightly closed container.[5][8][9] It is hygroscopic and should be protected from moisture.[8]

First Aid Measures

In case of exposure, the following first aid measures should be taken:

Exposure Route	First Aid Procedure
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[5]
Skin Contact	Remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Seek medical attention if irritation or a rash occurs.[1][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[5]
Ingestion	Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[5][9]



Accidental Release Measures

In the event of a spill, wear appropriate PPE.[3] Vacuum or sweep up the material and place it into a suitable, labeled disposal container.[5] Avoid generating dust.[5] Prevent the material from entering drains or waterways.[5][9]

Experimental Protocols for Safety Assessment

While specific experimental protocols for **zinc acetylacetonate** are not publicly available, the following standard methodologies are employed to assess the safety and toxicity of chemical compounds.

Acute Dermal Toxicity (OECD TG 402)

This guideline provides a method for assessing the short-term toxic effects of a substance applied to the skin. A known quantity of the substance is applied to the shaved skin of laboratory animals (typically rats or rabbits) for 24 hours. The animals are then observed for 14 days for signs of toxicity and mortality. This data is used to determine the LD50 (lethal dose for 50% of the test population).

Acute Eye Irritation/Corrosion (OECD TG 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion. A small amount of the test substance is applied to one eye of a laboratory animal (historically rabbits). The eyes are then examined for up to 21 days for signs of irritation, such as redness, swelling, and corneal opacity.

Skin Sensitization (OECD TG 429 - Local Lymph Node Assay: LLNA)

The LLNA is a method for identifying potential skin sensitizers. The test substance is applied to the ears of mice for three consecutive days. The proliferation of lymphocytes in the draining lymph nodes is then measured. A significant increase in lymphocyte proliferation indicates that the substance is a skin sensitizer.

Disposal Considerations



Dispose of **zinc acetylacetonate** and its containers in accordance with local, regional, and national regulations.[1] Waste generators must determine whether a discarded chemical is classified as a hazardous waste.[6]

Conclusion

Zinc acetylacetonate is a valuable reagent in research and development. However, it poses several health and environmental hazards. By adhering to the safety precautions outlined in this guide, researchers can minimize their risk of exposure and ensure a safe laboratory environment. A thorough understanding of the hazards, proper handling techniques, and emergency procedures is essential for the responsible use of this chemical.

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